

Chemical structure and molecular formula of Omoconazole nitrate

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Compound of Interest

Compound Name: *Omoconazole nitrate*

Cat. No.: *B1228547*

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Omoconazole Nitrate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Omoconazole nitrate is a topical antifungal agent belonging to the imidazole class of drugs. It is effective against a broad spectrum of fungi, including dermatophytes and yeasts, which are responsible for various cutaneous mycoses. This technical guide provides an in-depth analysis of the chemical structure, molecular formula, and key physicochemical properties of **Omoconazole nitrate**. Additionally, it outlines a representative experimental protocol for assessing its in vitro antifungal efficacy.

Chemical Structure and Molecular Formula

Omoconazole nitrate is the nitrate salt of Omoconazole. The chemical structure is characterized by an imidazole ring linked to a substituted styryl ether moiety. The systematic IUPAC name is 1-[(Z)-1-[2-(4-chlorophenoxy)ethoxy]-1-(2,4-dichlorophenyl)prop-1-en-2-yl]imidazole;nitric acid.

The molecular formula of **Omoconazole nitrate** is C₂₀H₁₈Cl₃N₃O₅.[\[1\]](#)[\[2\]](#)

Chemical Structure of Omoconazole nitrate

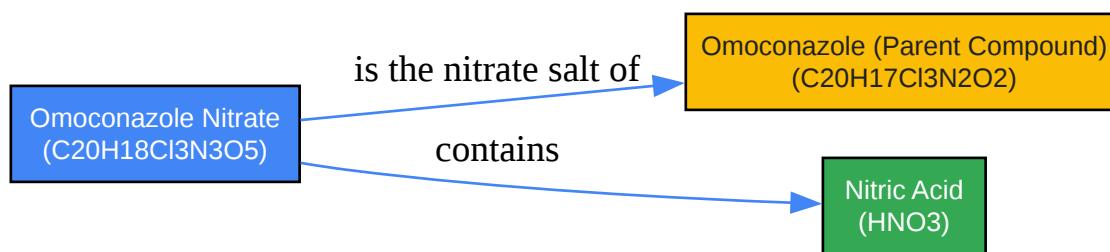
Physicochemical and Quantitative Data

A summary of the key quantitative properties of **Omoconazole nitrate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	486.7 g/mol	[1][2]
Exact Mass	485.031204 Da	[1][3]
CAS Number	83621-06-1	[1][3][4][5]
Melting Point	118-120 °C	[4]
Topological Polar Surface Area	102 Å ²	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	7	[2]

Logical Relationship of Omoconazole Nitrate

The following diagram illustrates the relationship between **Omoconazole nitrate** and its constituent parts.



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Figure 1: Logical relationship of **Omoconazole Nitrate**.

Experimental Protocols

In Vitro Antifungal Susceptibility Testing: Agar Dilution Method

The following is a detailed methodology for determining the Minimum Inhibitory Concentration (MIC) of **Omoconazole nitrate** against various fungal isolates, based on established antifungal susceptibility testing protocols.[\[2\]](#)

1. Preparation of Media and Antifungal Agent:

- A stock solution of **Omoconazole nitrate** is prepared in a suitable solvent, such as dimethyl sulfoxide (DMSO).
- Serial twofold dilutions of the **Omoconazole nitrate** stock solution are prepared.
- Each dilution is then added to molten Sabouraud Dextrose Agar at a temperature of 45-50°C to achieve the final desired concentrations.
- The agar is poured into sterile Petri dishes and allowed to solidify.

2. Inoculum Preparation:

- Fungal isolates (e.g., *Trichophyton rubrum*, *Candida albicans*) are cultured on appropriate agar plates to obtain pure colonies.
- A suspension of the fungal colonies is prepared in sterile saline or phosphate-buffered saline (PBS).
- The turbidity of the suspension is adjusted to a 0.5 McFarland standard, which corresponds to approximately $1-5 \times 10^6$ colony-forming units (CFU)/mL.

3. Inoculation and Incubation:

- The prepared fungal inoculum is spotted onto the surface of the agar plates containing the different concentrations of **Omoconazole nitrate**.
- A control plate containing no antifungal agent is also inoculated to ensure the viability of the fungal isolates.

- The plates are incubated at a temperature of 28-35°C for a period of 24-72 hours, depending on the growth rate of the specific fungal species.

4. Determination of Minimum Inhibitory Concentration (MIC):

- Following incubation, the plates are visually inspected for fungal growth.
- The MIC is defined as the lowest concentration of **Omoconazole nitrate** that completely inhibits the visible growth of the fungal isolate.

Studies have shown that **Omoconazole nitrate** exhibits potent in vitro activity against a wide range of medically important fungi, with MIC values often being equal to or lower than those of comparator antifungal agents like bifonazole.^[2] The antifungal spectrum includes most yeasts, dimorphic fungi, non-pigmented hyphomycetes, and dermatophytes.^[2]

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